

Stability of CTP solutions at different temperatures and pH levels.

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Compound of Interest

Compound Name: *Cytidine 5'-triphosphate sodium salt*

Cat. No.: *B12081802*

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Welcome to the Technical Support Center. As a Senior Application Scientist, I have designed this troubleshooting guide to address the critical physicochemical vulnerabilities of Cytidine 5'-triphosphate (CTP) solutions. Nucleoside triphosphates are highly energetic molecules; their inherent biological utility stems from the instability of their phosphoanhydride bonds. Understanding the causality behind CTP degradation will empower you to optimize your in vitro transcription (IVT), RNA amplification, and enzymatic assays.

Below is our authoritative Q&A guide, complete with mechanistic insights, quantitative stability data, and validated quality control protocols.

I. Core Troubleshooting Q&A: Temperature & pH Dynamics

Q1: My IVT yields have dropped significantly over the past month. Could my CTP aliquots be degrading at -20°C? Answer: Yes. While CTP solutions can be stored at -20°C for daily or weekly use, they are not indefinitely stable at this temperature^[1]. Spontaneous hydrolysis of the γ-phosphate occurs slowly even in a frozen state. More critically, if your freezer undergoes auto-defrost cycles, or if you are subjecting the aliquot to repeated freeze-thaw cycles, you are

inducing eutectic freezing. As water crystallizes, the remaining solutes (including CTP and buffer salts) become highly concentrated. This localized concentration drastically shifts the pH and ionic strength, catalyzing the cleavage of the Py-O β y bond to yield Cytidine diphosphate (CDP) and inorganic phosphate[2].

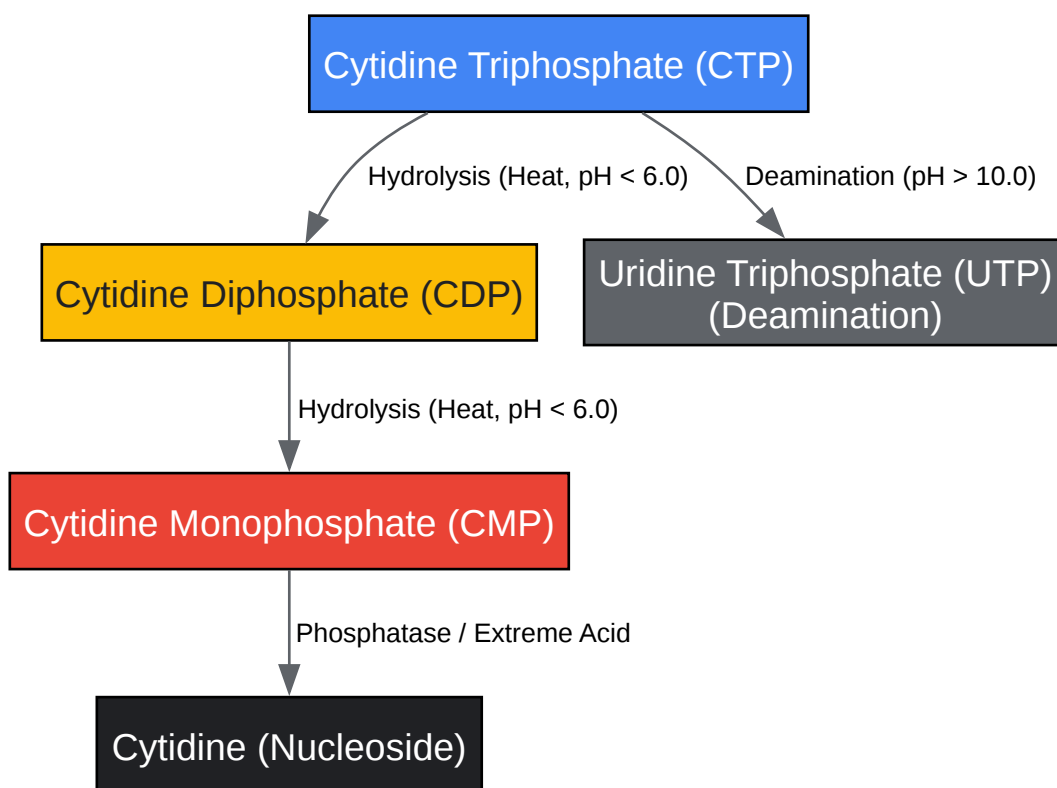
- **Corrective Action:** For long-term storage (infrequent use), CTP must be kept at -70°C or -80°C[1]. Always aliquot your 100 mM stock solutions into single-use volumes immediately upon receipt to strictly avoid freeze-thaw cycles. Keep working aliquots on ice during benchtop handling to suppress thermal hydrolysis[2].

Q2: What is the mechanistic impact of pH on CTP stability, and why do most commercial stocks arrive at pH 7.0? **Answer:** The stability of the triphosphate chain is intrinsically linked to its protonation state. At an acidic pH (< 6.0), the terminal phosphate oxygen becomes protonated. This protonation draws electron density away from the phosphorus atom, making it highly susceptible to nucleophilic attack by water molecules[3]. This acid-catalyzed hydrolysis rapidly breaks down CTP into CDP and CMP. Conversely, at highly alkaline pH (> 9.0), while the triphosphate tail is fully deprotonated and relatively shielded from hydrolysis, the cytidine nucleobase itself becomes vulnerable to deamination, converting CTP into Uridine triphosphate (UTP). Therefore, a neutral pH of 7.0 ± 0.1 ensures the triphosphate is fully deprotonated (acting as a poor leaving group) while protecting the nucleobase from deamination[1].

Q3: Does the presence of magnesium (Mg^{2+}) in my reaction buffer affect CTP stability at elevated temperatures (e.g., 37°C - 95°C)? **Answer:** Yes, profoundly. In solution, CTP chelates divalent cations like Mg^{2+} . The Mg^{2+} coordinates between the β - and γ -phosphates, which lowers the pKa of the triphosphate and fully deprotonates the complex[3]. While this coordination is strictly required for RNA polymerase activity during IVT, it also stabilizes the negative charges of the triphosphate chain against spontaneous hydrolysis at physiological temperatures (37°C). However, at extreme temperatures (e.g., 95°C during denaturation steps), the thermal energy easily overcomes this activation barrier, leading to rapid hydrolysis with a half-life of roughly 1 to 2 hours[4].

II. Mechanistic Pathways & Quantitative Data

To visualize the degradation cascade, refer to the pathway below. Hydrolysis sequentially strips the phosphate groups, while extreme alkaline conditions threaten the nucleobase.



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Caption: Mechanistic pathway of CTP degradation under thermal and pH stress.

Table 1: Quantitative Stability Profile of 100 mM CTP Solutions

Storage Temperature	Solution pH	Estimated Stability / Half-life	Primary Degradation Mechanism
-80°C	7.0 - 7.5	> 12 Months	Negligible
-20°C	7.0 - 7.5	3 - 6 Months	Slow spontaneous hydrolysis
4°C	7.0	~1 - 2 Weeks	Hydrolysis to CDP/CMP
25°C (Room Temp)	7.0	< 48 Hours	Accelerated thermal hydrolysis
95°C	7.0 - 8.5	~1 - 2 Hours	Rapid thermal hydrolysis
25°C	< 5.0 (Acidic)	< 2 Hours	Acid-catalyzed nucleophilic attack

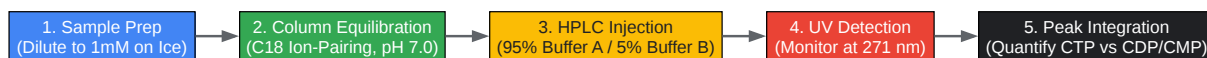
III. Experimental Protocol: HPLC Quality Control of CTP Solutions

If you suspect your CTP stock has degraded, you must validate its integrity. UV spectrophotometry (A260/A271) cannot distinguish between CTP, CDP, and CMP because the cytidine nucleobase remains intact. Instead, use Ion-Pair Reversed-Phase High-Performance Liquid Chromatography (HPLC) to separate the nucleotides based on their phosphate charge^[5].

Step-by-Step Methodology:

- **Sample Preparation:** Thaw the suspect CTP aliquot on ice. Dilute the sample to a final concentration of 1 mM using ice-cold Mobile Phase A to prevent further degradation during the run.
- **Mobile Phase Preparation:**

- Mobile Phase A: 25 mM Ammonium dihydrogen phosphate supplemented with 1 mM Tetrabutylammonium phosphate (ion-pairing agent), adjusted exactly to pH 7.0[5].
- Mobile Phase B: 15% aqueous Acetonitrile.
- Column Equilibration: Use a standard C18 analytical column (e.g., 4.6 mm x 250 mm, 5 μ m). Equilibrate the column with 95% Mobile Phase A and 5% Mobile Phase B at a flow rate of 1.0 mL/min.
- Chromatographic Separation: Inject 10 μ L of the diluted sample. The ion-pairing agent (Tetrabutylammonium) interacts with the negatively charged phosphates. Because CTP has three phosphates, it will be retained the longest, followed by CDP, then CMP.
- Detection & Quantification: Monitor the eluent using a UV detector set to 271 nm (the λ_{max} for cytidine)[1]. Integrate the area under the curves (AUC) for the CTP, CDP, and CMP peaks. A highly pure, functional CTP solution should exhibit $\geq 99\%$ area for the CTP peak.



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Caption: Step-by-step HPLC workflow for validating CTP solution integrity.

IV. References

- Tinzyme - CTP 100mM solution: Product Specifications and Storage Recommendations. Retrieved from:[[Link](#)]
- ResearchGate - For how long CTP disodium salt is stable at -20°C? Retrieved from: [[Link](#)]
- National Institutes of Health (NIH) / PMC - Effects of protonation on the hydrolysis of triphosphate in vacuum and the implications for catalysis by nucleotide hydrolyzing enzymes. Retrieved from:[[Link](#)]
- Biology Stack Exchange - What is the half-life of dNTPs at 95 °C? (Hydrolysis of Triphosphate). Retrieved from: [[Link](#)]

- National Institutes of Health (NIH) / PubMed - Characterization of temperature-sensitive cytidine triphosphate synthase mutations in bacteria by high-performance liquid chromatography. Retrieved from: [\[Link\]](#)

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Sources

- 1. CTP 100mM solution – Tinzyme [\[tinzyme.com\]](https://tinzyme.com)
- 2. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 3. Effects of protonation on the hydrolysis of triphosphate in vacuum and the implications for catalysis by nucleotide hydrolyzing enzymes - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. biology.stackexchange.com [\[biology.stackexchange.com\]](https://biology.stackexchange.com)
- 5. Characterization of temperature-sensitive cytidine triphosphate synthase mutations in bacteria by high-performance liquid chromatography - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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